

Physicochemical properties of 3-Allyl-1,5-naphthyridine

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Compound of Interest

Compound Name: 3-Allyl-1,5-naphthyridine

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An In-depth Technical Guide to the Physicochemical Properties of **3-Allyl-1,5-naphthyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The 1,5-naphthyridine scaffold is a privileged heterocyclic motif in medicinal chemistry, with derivatives exhibiting a wide array of biological activities, including roles as kinase inhibitors and antimicrobial agents. This technical guide provides a comprehensive overview of the physicochemical properties of a specific derivative, **3-Allyl-1,5-naphthyridine**. The strategic placement of the versatile allyl functional group on the stable 1,5-naphthyridine core presents a unique platform for further chemical modification and drug development. This document serves as a vital resource for researchers, offering in-depth analysis of the compound's structural, physical, and chemical characteristics, alongside detailed experimental protocols for its characterization.

Introduction: The Significance of the 1,5-Naphthyridine Core

Naphthyridines, a class of diazanaphthalenes composed of two fused pyridine rings, have garnered significant interest in medicinal chemistry due to their diverse and potent biological activities. Among the six possible isomers, the 1,5-naphthyridine scaffold is a cornerstone for the development of novel therapeutics. Derivatives have been identified as potent inhibitors of

TGF- β type I receptor (ALK5), crucial in cell growth and differentiation, and as topoisomerase inhibitors, vital in cancer therapy. The synthetic accessibility of the 1,5-naphthyridine ring system, often through classic reactions like the Skraup or Gould-Jacobs synthesis, further enhances its appeal as a foundational structure in drug discovery campaigns.

The subject of this guide, **3-Allyl-1,5-naphthyridine**, is a key building block for chemical synthesis. Its importance lies in the allyl group, a versatile functional handle for a variety of chemical transformations, including cross-coupling reactions, additions, and oxidations. Understanding the fundamental physicochemical properties of this molecule is paramount for its effective utilization in the synthesis of more complex, biologically active compounds.

Molecular Structure and Identification

A thorough understanding of the molecular structure is the foundation for interpreting its chemical behavior and properties.

Molecular Structure of **3-Allyl-1,5-naphthyridine**

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